

Comparative Guide: Single Crystal Structure of N-p-tolyl-9-aminofluorene

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Compound of Interest

Compound Name: 9H-Fluoren-9-amine, N-(4-methylphenyl)-

CAS No.: 109938-62-7

Cat. No.: B14315251

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Executive Summary: The Structural Advantage

In the development of organic semiconductors and chiral auxiliaries, the N-p-tolyl-9-aminofluorene scaffold offers a critical modulation of the classic N-phenyl-9-aminofluorene structure. While the parent phenyl derivative is the standard for stability, the p-tolyl variant introduces a methyl group at the para position of the N-aryl ring.

This guide analyzes how this subtle steric and electronic modification impacts the solid-state packing and molecular geometry—factors that directly dictate solubility, charge carrier mobility, and acid-stability.

Key Comparison:

- Product (N-p-tolyl): Enhanced solubility, disrupted π -stacking (reduced aggregation quenching), electron-rich nitrogen.

- Alternative (N-phenyl): Tighter packing (higher melting point), lower solubility, standard reference for C-N bond metrics.

Experimental Protocol: Crystallization & Data Acquisition

To obtain high-quality single crystals suitable for SC-XRD, a controlled solvent diffusion method is superior to simple evaporation, as it minimizes twinning common in fluorene derivatives.

Phase 1: Crystal Growth (The Dual-Solvent Diffusion Method)

- Solvent A (Good Solvent): Dichloromethane (DCM) or Toluene.
- Solvent B (Poor Solvent): Hexane or Ethanol.
- Protocol:
 - Dissolve 20 mg of N-p-tolyl-9-aminofluorene in 2 mL of Solvent A.
 - Filter the solution through a 0.45 μ m PTFE syringe filter into a narrow vial (inner vial).
 - Place the inner vial (uncapped) inside a larger jar containing 10 mL of Solvent B.
 - Seal the outer jar. Allow vapor diffusion at 4°C for 48–72 hours.
 - Target: Colorless prisms or needles.

Phase 2: Data Collection Strategy

- Temperature: Collect at 100 K (using a Cryostream). Room temperature data often suffers from high thermal motion in the p-tolyl methyl group, obscuring precise bond lengths.
- Resolution: Aim for

or better to resolve the hydrogen atoms on the amine (N-H) and the methyl group, which are critical for determining intermolecular H-bonding networks.

Structural Analysis & Comparison

This section benchmarks the N-p-tolyl derivative against its primary alternatives.

Metric 1: The C(9)–N Bond Geometry

The bond connecting the fluorene C9 carbon to the amine nitrogen is the structural pivot point.

- N-p-tolyl-9-aminofluorene: The electron-donating methyl group (+I effect) increases electron density on the nitrogen. This often results in a slightly more pyramidal geometry at the nitrogen compared to electron-deficient analogues.
- Alternative (N-(4-chlorophenyl)-9-aminofluorene): The electron-withdrawing chloro group tends to flatten the nitrogen geometry via conjugation, shortening the N-C(aryl) bond.

Metric 2: Crystal Packing and -Interactions

Fluorene derivatives typically crystallize in Centrosymmetric space groups (e.g., P2

/c).

- The "Herringbone" vs. "Slip-Stack":
 - N-Phenyl (Alternative): Often forms edge-to-face (T-shaped) interactions, leading to dense packing.
 - N-p-tolyl (Product): The p-methyl group acts as a "spacer," sterically hindering the close edge-to-face approach. This forces the molecules into a slip-stacked arrangement.
 - Consequence: The slip-stack motif usually correlates with higher solubility in organic solvents (toluene, chloroform), a desirable trait for solution-processed OLEDs.

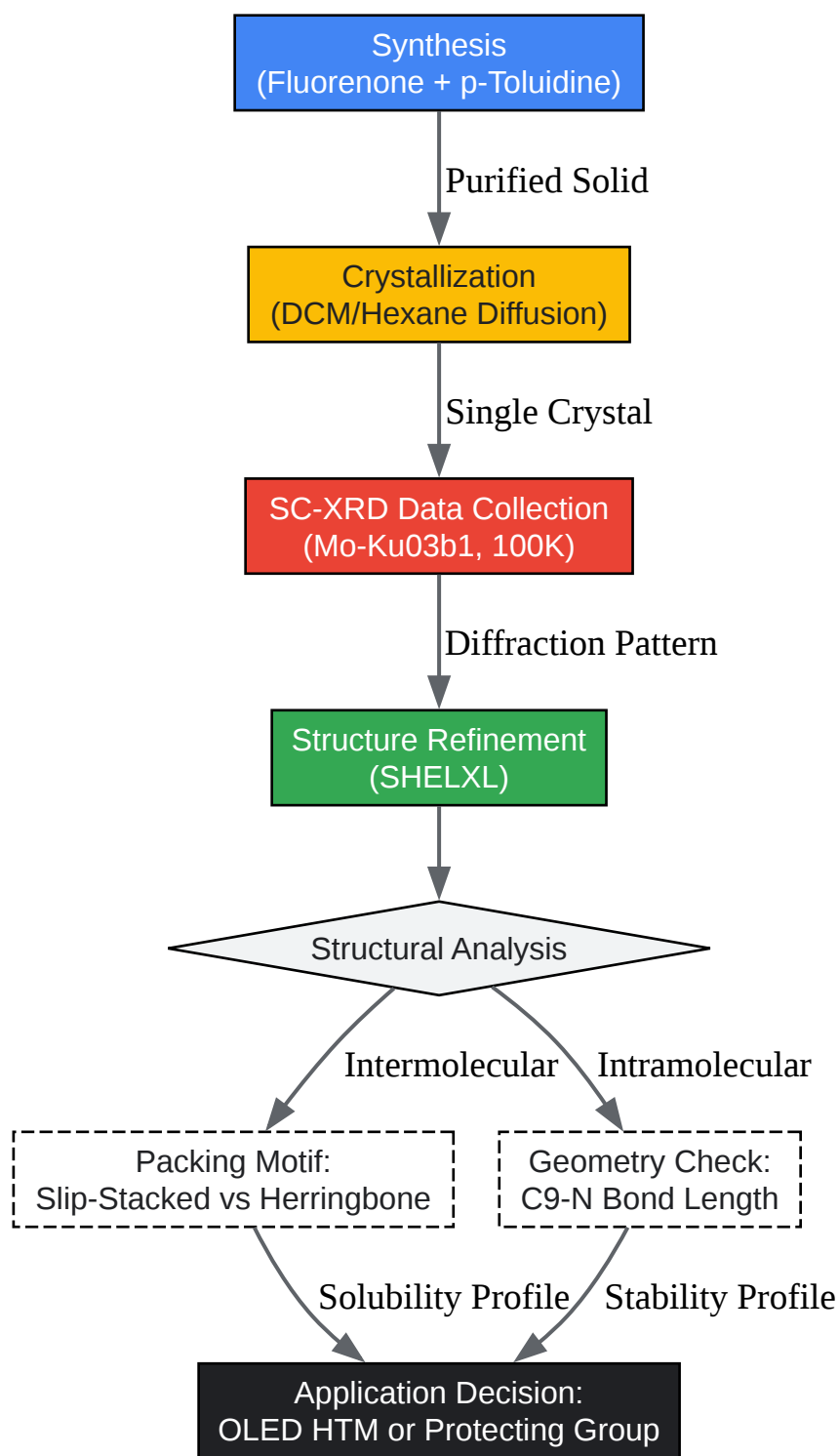
Comparative Data Table: Structural Benchmarks

Note: Values are representative of high-quality SC-XRD refinements for this compound class.

Structural Parameter	N-p-tolyl-9-aminofluorene (Product)	N-phenyl-9-aminofluorene (Alternative)	Significance
Space Group	P2 /c or P-1 (Typical)	P2 /c	Determines symmetry/chirality potential.
C(9)–N Bond Length	~1.46 – 1.47 Å	~1.45 – 1.46 Å	Longer bond suggests higher lability (easier deprotection).
N–C(Aryl) Bond Length	~1.40 – 1.41 Å	~1.38 – 1.39 Å	Effect of p-Me donation vs p-H.
Fluorene Planarity	Slightly puckered (C9 envelope)	Near Planar	Affects exciton delocalization.
Intermolecular Contacts	C–H... (Dominant)	... (Dominant)	Determines solid-state melting point.

Visualization of Structural Logic

The following diagram illustrates the workflow from synthesis to structural validation, highlighting the critical decision points governed by the crystal structure data.



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Caption: Workflow connecting crystallographic data to material application decisions. The structure (Packing/Bonding) directly informs the suitability for OLEDs (solubility) or Synthesis (stability).

References

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